

# Physical properties of 5-Bromo-8-methylquinoline (melting point, boiling point)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **5-Bromo-8-methylquinoline**

Cat. No.: **B1275203**

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## In-Depth Technical Guide: 5-Bromo-8-methylquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available physical properties and a detailed synthesis protocol for **5-Bromo-8-methylquinoline**, a heterocyclic organic compound with potential applications in medicinal chemistry and materials science.

## Core Physical Properties

Despite a thorough review of available scientific literature and chemical databases, experimentally determined melting and boiling points for **5-Bromo-8-methylquinoline** are not readily available in the public domain. The compound is described as a white solid at room temperature.<sup>[1]</sup> The following table summarizes the available computed and general physical properties for **5-Bromo-8-methylquinoline**.

Property	Value	Source
Molecular Formula	$C_{10}H_8BrN$	PubChem
Molecular Weight	222.08 g/mol	PubChem
Appearance	White solid	ChemicalBook[1]
Melting Point	Data not available	Chemenu
Boiling Point	Data not available	N/A
CAS Number	74316-55-5	PubChem

## Synthesis of 5-Bromo-8-methylquinoline: An Experimental Protocol

A common method for the synthesis of **5-Bromo-8-methylquinoline** involves the bromination of 8-methylquinoline. The following protocol is based on established synthetic procedures.[1]

### Materials and Reagents:

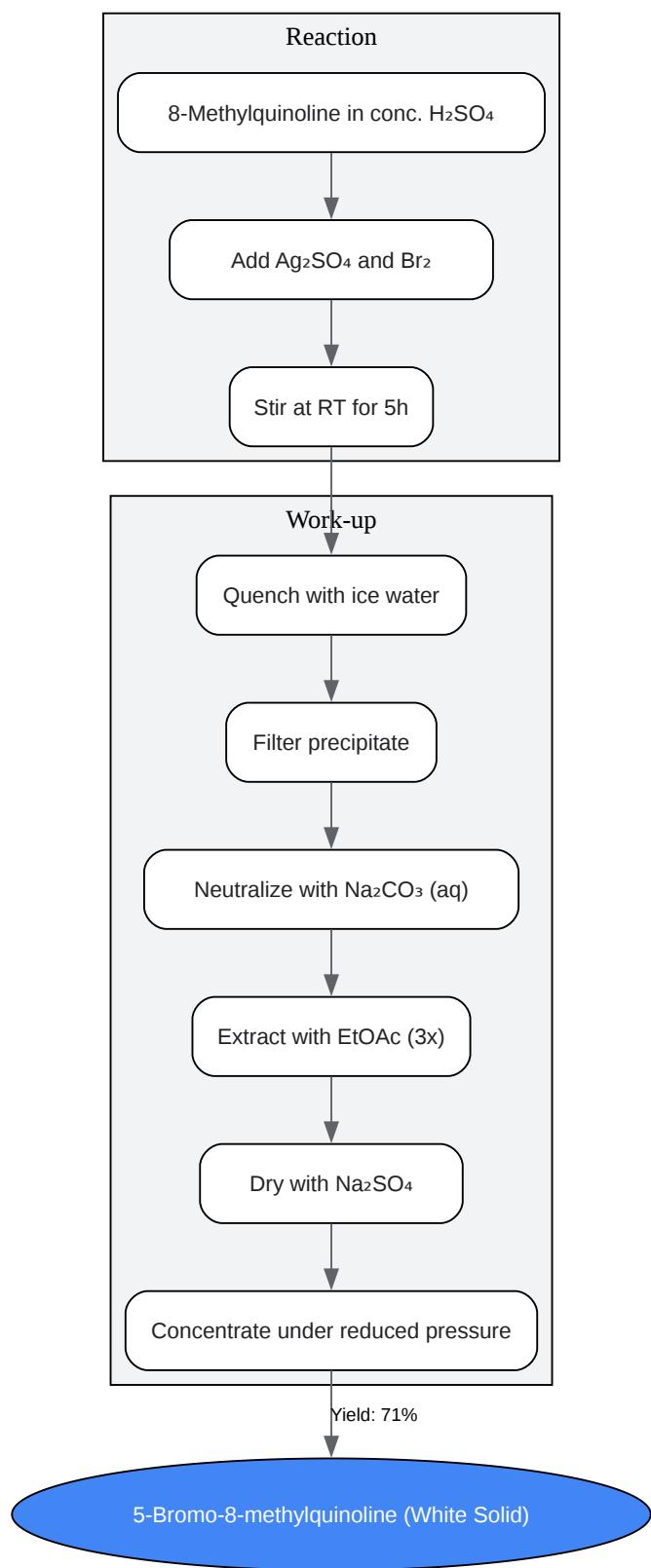
- 8-Methylquinoline (0.3 M)
- Concentrated Sulfuric Acid ( $H_2SO_4$ )
- Silver Sulfate ( $Ag_2SO_4$ ) (1.5 equiv)
- Bromine ( $Br_2$ ) (1.0 equiv)
- Ice water
- Saturated aqueous Sodium Carbonate ( $Na_2CO_3$ ) solution
- Ethyl Acetate ( $EtOAc$ )
- Anhydrous Sodium Sulfate ( $Na_2SO_4$ )

### Experimental Procedure:

- Reaction Setup: Dissolve 8-Methylquinoline (0.3 M) in concentrated sulfuric acid. To this solution, add silver sulfate (1.5 equiv) and bromine (1.0 equiv).
- Reaction: Stir the reaction mixture at room temperature for 5 hours.
- Quenching: Pour the reaction mixture into ice water to quench the reaction.
- Filtration: Remove the resulting precipitate by filtration.
- Neutralization: Alkalize the filtrate with a saturated aqueous solution of sodium carbonate until the pH is greater than 7.
- Extraction: Extract the aqueous phase three times with ethyl acetate.
- Drying: Combine the organic layers and dry over anhydrous sodium sulfate.
- Isolation: Concentrate the organic phase under reduced pressure to yield the target product, **5-bromo-8-methylquinoline**, as a white solid.<sup>[1]</sup> The reported yield for this procedure is 71%.<sup>[1]</sup>

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Bromo-8-methylquinoline**.

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Caption: Synthesis workflow for **5-Bromo-8-methylquinoline**.

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## References

- 1. 5-BROMO-8-METHYL-QUINOLINE | 74316-55-5 [chemicalbook.com]
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